

An In-depth Technical Guide to the Physical Properties of ortho-Diisopropylbenzene

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Compound of Interest

Compound Name: 1,2-Diisopropylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of ortho-diisopropylbenzene (**1,2-diisopropylbenzene**). The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, formulation, and safety assessments. This document summarizes key quantitative data in a structured format, outlines detailed experimental protocols for property determination, and includes a visualization of the compound's physical state transitions.

Core Physical Properties of ortho-Diisopropylbenzene

ortho-Diisopropylbenzene is a colorless liquid with a pungent odor.^[1] It is one of three isomers of diisopropylbenzene, the others being meta- (1,3-diisopropylbenzene) and para- (1,4-diisopropylbenzene).^[2] These isomers share the same molecular formula ($C_{12}H_{18}$) and molecular weight (162.27 g/mol), but differ in the substitution pattern of the isopropyl groups on the benzene ring, leading to distinct physical properties.^{[2][3]}

The production of diisopropylbenzene isomers typically involves the alkylation of benzene or cumene with propylene, often utilizing a catalyst such as aluminum chloride or a ZSM-12 catalyst.^{[2][4][5][6][7][8][9]} The resulting mixture of isomers can then be separated by processes like fractional distillation.^{[4][7][8]}

Quantitative Data Summary

The following table summarizes the key physical properties of ortho-diisopropylbenzene and its isomers for comparative analysis.

| Physical Property | ortho-Diisopropylbenzene (1,2-isomer) | meta-Diisopropylbenzene (1,3-isomer) | para-Diisopropylbenzene (1,4-isomer) |
|-------------------|---------------------------------------|--------------------------------------|--------------------------------------|
| CAS Number | 577-55-9[2] | 99-62-7[2][10] | 100-18-5[2][10] |
| Molecular Formula | C ₁₂ H ₁₈ [2] | C ₁₂ H ₁₈ [3] | C ₁₂ H ₁₈ [2] |
| Molecular Weight | 162.27 g/mol [3] | 162.27 g/mol [3] | 162.28 g/mol [2] |
| Appearance | Clear, colorless liquid[1] | Colorless liquid | Colorless liquid |
| Melting Point | -57 °C[2][11] | -63 °C[2] | -17 °C[2] |
| Boiling Point | 205 °C[2] | 203 °C[2] | 210 °C[2] |
| Density | 0.8701 g/cm ³ [11] | 0.855 g/mL at 25 °C | 0.857 g/mL at 25 °C |
| Refractive Index | 1.4960[11] | 1.489 at 20 °C | 1.489 at 20 °C |
| Vapor Pressure | 5.6 (Air = 1)[1] | - | - |
| Water Solubility | Insoluble[10] | 0.072 mg/L at 25 °C[2] | Practically insoluble[2] |

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the reliable application of chemical data. The following sections detail the methodologies for measuring the key physical properties of ortho-diisopropylbenzene.

Melting Point Determination

The melting point is determined by observing the temperature at which the substance transitions from a solid to a liquid state.

Experimental Protocol:

- **Sample Preparation:** A small, powdered sample of the solidified compound is placed into a capillary tube, which is then sealed at one end.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The sample is heated at a controlled rate. The temperatures at which the first drop of liquid appears and at which the entire sample becomes liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Boiling Point Determination (ASTM D86)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. The ASTM D86 standard test method is a widely accepted procedure for the distillation of petroleum products and can be adapted for pure aromatic hydrocarbons.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Experimental Protocol:

- **Apparatus:** A distillation flask, condenser, calibrated thermometer or temperature sensor, and a receiving cylinder are assembled as per ASTM D86 specifications.[\[14\]](#)[\[16\]](#)
- **Sample Preparation:** A measured volume of ortho-diisopropylbenzene is placed in the distillation flask.
- **Procedure:** The sample is heated at a controlled rate, causing it to vaporize. The vapor passes through the condenser, where it cools and liquefies, and the condensate is collected in the receiving cylinder.[\[16\]](#)
- **Data Collection:** The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.[\[13\]](#) The temperature is monitored throughout the distillation process, and the final boiling point is the maximum temperature reached.[\[13\]](#)

Density Measurement (Pycnometer Method)

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

Experimental Protocol:

- Apparatus: A pycnometer (a glass flask with a specific volume), a calibrated analytical balance, and a constant temperature bath.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with ortho-diisopropylbenzene, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a constant temperature bath to reach thermal equilibrium.
 - The mass of the filled pycnometer is measured.
 - The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as deionized water.
- Calculation: The density is calculated by dividing the mass of the ortho-diisopropylbenzene (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how much light bends as it passes through a substance. It is a characteristic property that can be used for identification and purity assessment.

Experimental Protocol:

- Apparatus: An Abbe refractometer with a light source and a constant temperature water circulator.

- Calibration: The refractometer is calibrated using a standard with a known refractive index, typically distilled water.[\[17\]](#)[\[18\]](#)
- Procedure:
 - A few drops of ortho-diisopropylbenzene are placed on the prism of the refractometer.[\[17\]](#)
 - The prisms are closed, and the sample is allowed to reach the desired temperature, typically 20°C.
 - The light source is adjusted, and the telescope is focused until the borderline between the light and dark fields is sharp.[\[17\]](#)
 - The refractive index is read directly from the instrument's scale.[\[17\]](#)

Vapor Pressure Determination (Static Method)

Vapor pressure is the pressure exerted by the vapor of a substance in thermodynamic equilibrium with its condensed phase (liquid or solid) at a given temperature in a closed system.
[\[19\]](#)

Experimental Protocol:

- Apparatus: A static vapor pressure apparatus consisting of a sample cell, a pressure transducer, a vacuum system, and a temperature-controlled bath.
- Sample Preparation: A small amount of degassed ortho-diisopropylbenzene is introduced into the sample cell.
- Procedure:
 - The sample cell is evacuated to remove any air.
 - The temperature of the sample is controlled using the thermostat.
 - The system is allowed to reach equilibrium, at which point the pressure measured by the transducer is the vapor pressure of the substance at that temperature.[\[19\]](#)

- Measurements are typically taken at several different temperatures to establish the vapor pressure curve.

Water Solubility Determination (OECD Guideline 105 - Flask Method)

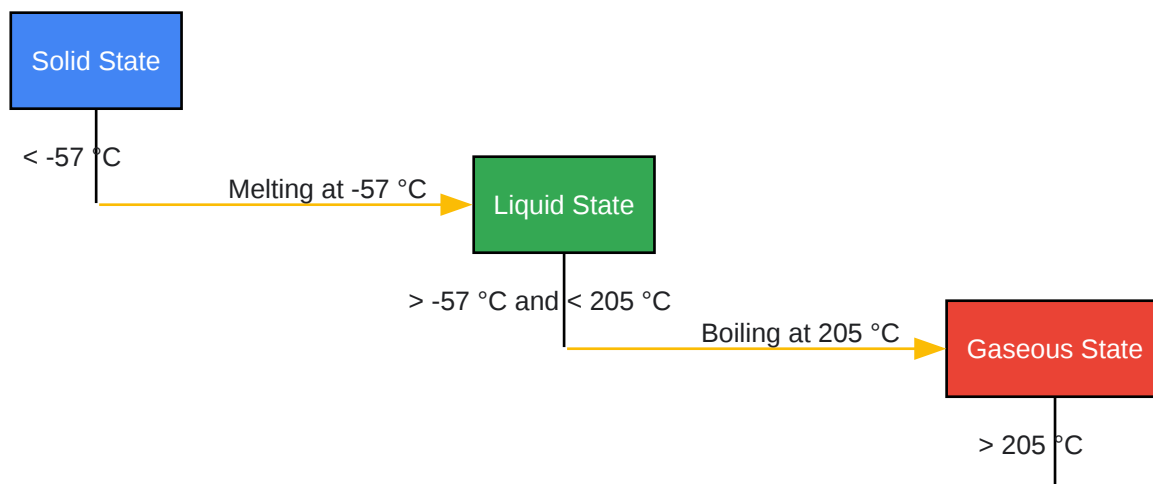
The water solubility is the maximum concentration of a substance that will dissolve in water at a specific temperature. For substances with solubility above 10^{-2} g/L, the flask method is recommended.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Experimental Protocol:

- Apparatus: A constant temperature bath, flasks with stoppers, a magnetic stirrer, and an analytical method to determine the concentration of the solute (e.g., gas chromatography).
- Procedure:
 - An excess amount of ortho-diisopropylbenzene is added to a flask containing purified water.
 - The flask is agitated in the constant temperature bath for a sufficient time to reach equilibrium (typically 24 hours).
 - The mixture is then allowed to stand to allow for phase separation.
 - A sample of the aqueous phase is carefully taken, ensuring no undissolved substance is included.
 - The concentration of ortho-diisopropylbenzene in the water sample is determined using a suitable analytical technique.

Visualization of Physical State Transitions

The following diagram illustrates the relationship between temperature and the physical state of ortho-diisopropylbenzene under standard atmospheric pressure.



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Caption: State transitions of ortho-diisopropylbenzene with temperature.

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